

"trans-4-(Dibenzylamino)cyclohexanol" CAS number and molecular weight

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Compound of Interest

Compound Name: *trans-4-(Dibenzylamino)cyclohexanol*

Cat. No.: B179708

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Technical Guide: trans-4-(Dibenzylamino)cyclohexanol

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

This document provides a technical overview of **trans-4-(Dibenzylamino)cyclohexanol**, a substituted cyclohexanol derivative. Key identifying information is summarized below.

Parameter	Value	Source
CAS Number	149506-81-0	[1]
Molecular Weight	295.42 g/mol	
Molecular Formula	C ₂₀ H ₂₅ NO	
Synonyms	4-(dibenzylamino)cyclohexan-1-ol	

Synthesis Protocol

A detailed experimental protocol for the synthesis of **trans-4-(Dibenzylamino)cyclohexanol** has been reported. The following procedure is adapted from published literature.

Reaction: Synthesis of **trans-4-(Dibenzylamino)cyclohexanol**

Materials:

- trans-4-aminocyclohexanol
- Acetonitrile
- Cesium carbonate (Cs_2CO_3)
- Benzyl bromide
- Dichloromethane
- Water
- Magnesium sulfate (MgSO_4)

Procedure:

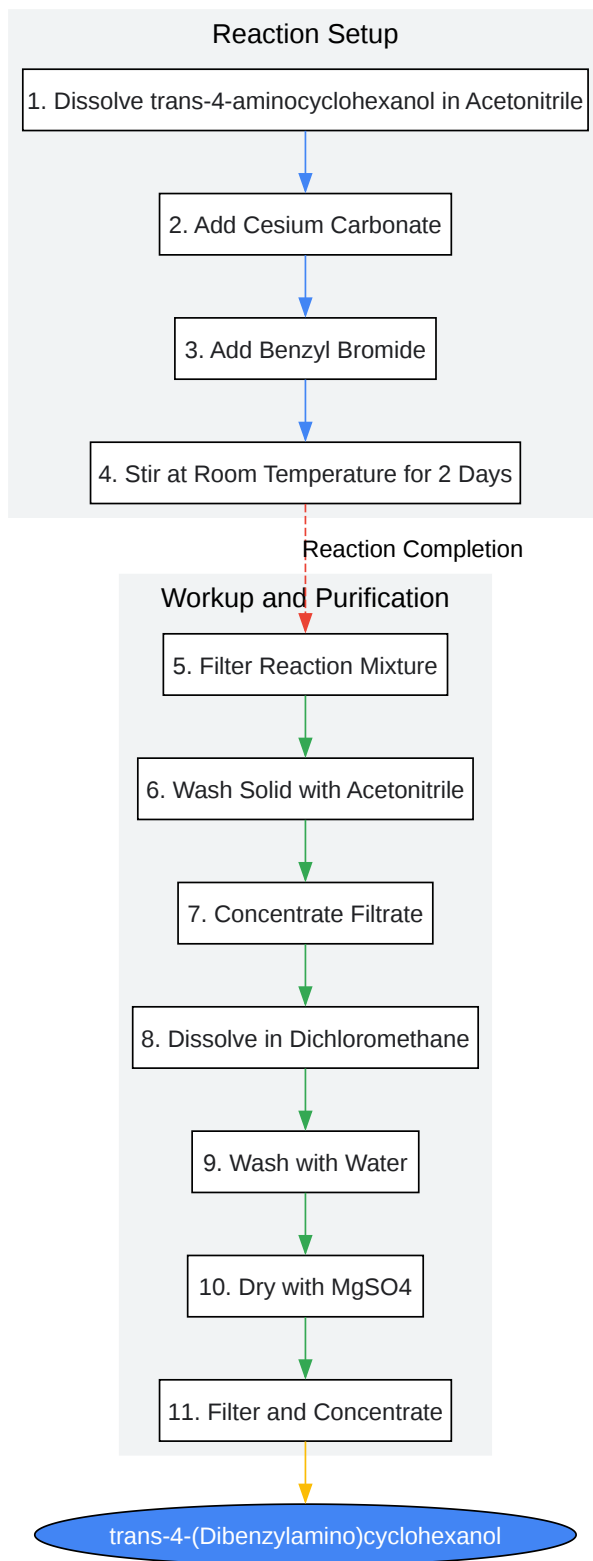
- A solution of trans-4-aminocyclohexanol (7.9 g, 52.3 mmol) in acetonitrile (150 mL) is prepared.
- To this solution, cesium carbonate (51.4 g, 158 mmol) is added.
- Benzyl bromide (12.7 mL, 106 mmol) is then added to the mixture.
- The reaction mixture is stirred at room temperature for 2 days.
- Following the reaction period, the crude mixture is filtered, and the collected solid is washed with additional acetonitrile (100 mL).
- The filtrate is concentrated under reduced pressure.
- The resulting residue is dissolved in dichloromethane (100 mL) and washed with water (3 x 50 mL).

- The organic extract is dried over magnesium sulfate, filtered, and then concentrated under reduced pressure to yield **trans-4-(dibenzylamino)cyclohexanol**.

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **trans-4-(Dibenzylamino)cyclohexanol**.

Synthesis Workflow: trans-4-(Dibenzylamino)cyclohexanol

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Caption: A flowchart illustrating the synthetic pathway for **trans-4-(Dibenzylamino)cyclohexanol**.

Biological Activity and Signaling Pathways

Based on available literature, there is limited public information regarding the specific biological activities or associated signaling pathways for **trans-4-(Dibenzylamino)cyclohexanol**.

Research has been published on structurally similar compounds, such as Ambroxol (trans-4-(2-Amino-3,5-dibromobenzylamino)cyclohexanol), which is known for its mucolytic properties.

However, the direct biological role of **trans-4-(Dibenzylamino)cyclohexanol** is not well-documented in publicly accessible scientific databases. This suggests the compound may primarily serve as a chemical intermediate in the synthesis of other molecules. Further research is required to elucidate any potential pharmacological effects or mechanisms of action.

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References

- 1. EP0240907A2 - Use of trans-4-[(2-amino-3,5-dibromobenzyl)amino]cyclohexanol - Google Patents [patents.google.com]
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